

12-Bromododecanoic acid antimicrobial activity comparison

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Compound Focus: 12-Bromododecanoic Acid

CAS No.: 73367-80-3

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Primary Role: A Synthetic Building Block

12-Bromododecanoic acid is a versatile intermediate in chemical synthesis. Its structure features a carboxylic acid group and a terminal bromine atom, allowing it to undergo various reactions to construct more complex molecules [1]. The antimicrobial potential identified in recent research is attributed to one of its synthetic derivatives.

A 2022 study successfully used **12-bromododecanoic acid** as the starting material to synthesize **Chlorosphaerolactylate B**, a natural compound isolated from cyanobacteria with demonstrated antimicrobial and antibiofilm properties [2].

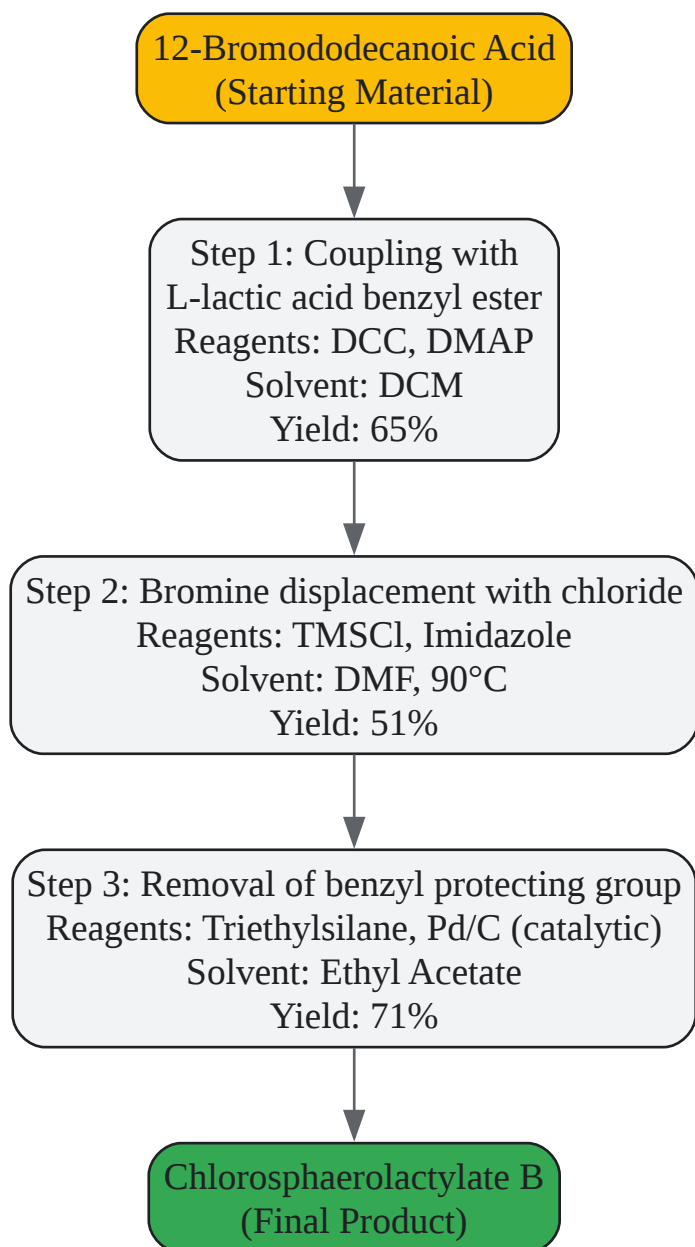
Experimental Data on the Synthetic Derivative

The table below summarizes the experimental antimicrobial efficacy data for synthetically produced Chlorosphaerolactylate B, derived from **12-bromododecanoic acid** [2].

Test Compound	Test Organism	Activity Type	Result
Chlorosphaerolactylate B (synthesized from 12-bromododecanoic acid)	<i>Staphylococcus aureus</i> (strain S54F9)	Minimal Inhibitory Concentration (MIC)	256 mg/L [2]
	Coagulase-Negative <i>Staphylococcus</i> (strain FI31)	Minimal Biofilm Inhibitory Concentration (MBIC)	74 mg/L [2]
	<i>Staphylococcus aureus</i> (in a porcine osteomyelitis model)	In Vivo Prevention of Infection	Significant reduction in bacterial load on implants [2]

Synthesis and Experimental Workflow

The synthesis of Chlorosphaerolactylate B from **12-bromododecanoic acid**, as described in the study, involves a three-step process. The following diagram illustrates this experimental workflow:



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Key Experimental Details [2]:

- **Overall Yield:** The three-step process achieved a total yield of 25%.
- **Purity:** The final product was obtained with a purity higher than 99%.
- **Scale:** The synthesis was scaled up to produce 0.5 grams of Chlorosphaerolactylate B for in vitro and in vivo testing.
- **Characterization:** The structure of the final product and intermediates was confirmed using ^1H NMR, ^{13}C NMR, and electrospray ionization mass spectrometry (ESI-MS).

Interpretation and Research Context

For researchers, the significance of **12-bromododecanoic acid** lies in its utility as a precursor. The study highlights a valuable application:

- **Bioinspired Synthesis:** It enables the efficient synthesis of a complex natural product, providing sufficient quantities for biological testing that might be difficult using the original natural source.
- **Promising Bioactivity:** The derivative, Chlorosphaerolactylate B, shows potential as a new **antimicrobial and antibiofilm compound**, particularly against *Staphylococcus aureus* biofilms, which are a major challenge in treating implant-associated infections [2].

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References

1. 73367-80-3 12 - bromododecanoic - Watsonnoke Scientific Ltd acid [watsonnoke.com]
2. Synthesis of the cyanobacterial halometabolite ... [pmc.ncbi.nlm.nih.gov]

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